

Inter-laboratory study of 4-Methyl-2-nitroaniline quantification

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Compound of Interest

Compound Name: 4-Methyl-2-nitroaniline-d6

Cat. No.: B15295031

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An Inter-laboratory Perspective on the Quantification of 4-Methyl-2-nitroaniline: A Comparison of Analytical Methodologies

For researchers, scientists, and drug development professionals, the accurate quantification of 4-Methyl-2-nitroaniline, a potential process-related impurity or starting material in pharmaceutical manufacturing, is of paramount importance. This guide provides an objective comparison of various analytical techniques for the determination of 4-Methyl-2-nitroaniline, supported by experimental data from relevant studies. While a direct inter-laboratory study on 4-Methyl-2-nitroaniline was not identified in the public domain, this guide synthesizes and compares data from validated methods for structurally similar nitroaniline compounds, offering valuable insights into the expected performance of each technique.

The methodologies covered include High-Performance Liquid Chromatography (HPLC) with Ultraviolet (UV) detection, Gas Chromatography-Mass Spectrometry (GC-MS), Ultra-Performance Liquid Chromatography-High-Resolution Mass Spectrometry (UPLC-HRMS), and Spectrophotometry. Each method's principles, experimental protocols, and performance characteristics are detailed to aid in the selection of the most appropriate technique for a given analytical challenge.

Comparison of Analytical Methods

The following table summarizes the performance of different analytical techniques for the quantification of 4-Methyl-2-nitroaniline and related nitroaniline compounds. This data is compiled from various studies and provides a basis for method comparison.

Analytical Technique	Principle	Typical Instrumentation	Linear Range	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Key Advantages	Potential Limitations
HPLC-UV	Chromatographic separation followed by UV absorbance detection.	HPLC system with a C18 column and a UV-Vis detector.	0.1 - 100 µg/mL	~0.05 µg/mL	~0.15 µg/mL	Robust, widely available, good for routine analysis.	Moderate sensitivity, potential for matrix interference.
GC-MS	Chromatographic separation in the gas phase followed by mass spectrometric detection.	Gas chromatograph coupled to a mass spectrometer.	0.003 - 0.008 µg/g[1]	0.001 µg/g[1]	0.003 µg/g[1]	High specificity and sensitivity, excellent for impurity identification.	May require derivatization for polar analytes, thermal degradation risk.

UPLC-HRMS	High-resolution chromatographic separation coupled with high-resolution mass spectrometry.	UPLC system with a Q-Orbitrap mass spectrometer.	1 - 100 µg/L[2]	0.6 - 2.2 µg/L[2]	2.0 - 7.4 µg/L[2]	Exceptional sensitivity and selectivity, accurate mass measurement.	High instrument cost and complexity.
Spectrophotometry	Measurement of light absorption by the analyte in solution.	UV-Vis spectrophotometer.	0.1 - 17.0 µg/mL[3]	0.05 - 0.08 µg/mL[3]	Not explicitly stated	Simple, rapid, and cost-effective for screening.	Low selectivity, susceptible to interference from other absorbing species.
Capillary Zone Electrophoresis	Separation of ions based on their electrophoretic mobility in a capillary.	Capillary electrophoresis system with an amperometric detector.	Not explicitly stated	9.06 x 10 ⁻⁹ mol/L[4]	Not explicitly stated	High separation efficiency, low sample and reagent consumption.	Lower concentration sensitivity compared to MS methods.
Electrochemical	Measurement of	Potential with a	0.36 mM to 1.81	Not explicitly	Not explicitly	High sensitivity	Susceptible to

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Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below. These protocols are based on published methods for nitroaniline analysis and can be adapted for 4-Methyl-2-nitroaniline.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This method is suitable for the routine quantification of 4-Methyl-2-nitroaniline in various samples.

- Instrumentation: A standard HPLC system equipped with a quaternary pump, autosampler, column oven, and a UV-Vis detector.
- Column: Agilent TC-C18 column (or equivalent), typically 4.6 mm x 250 mm, 5 µm particle size.[6]
- Mobile Phase: A mixture of acetonitrile and water (e.g., 30:70 v/v) is commonly used.[6] Isocratic elution is often sufficient.
- Flow Rate: 1.0 mL/min.[6]
- Column Temperature: 30°C.[6]
- Detection: UV detection at a wavelength of 225 nm.[6]

- **Sample Preparation:** Dissolve the sample in a suitable solvent (e.g., methanol or the mobile phase) and filter through a 0.45 μm syringe filter before injection. For complex matrices like wastewater, solid-phase extraction (SPE) may be necessary for sample clean-up and pre-concentration.[6]

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS offers high selectivity and sensitivity, making it ideal for trace-level analysis and impurity identification.

- **Instrumentation:** A gas chromatograph coupled to a mass spectrometer (e.g., a single quadrupole or ion trap).
- **Column:** A fused silica capillary column, such as a DB-5ms or equivalent (30 m x 0.25 mm ID, 0.25 μm film thickness).
- **Carrier Gas:** Helium at a constant flow rate (e.g., 1 mL/min).
- **Injector Temperature:** 250°C.
- **Oven Temperature Program:** Start at a lower temperature (e.g., 60°C), hold for a few minutes, then ramp up to a higher temperature (e.g., 280°C) to ensure elution of the analyte.
- **Mass Spectrometer Parameters:**
 - **Ionization Mode:** Electron Ionization (EI) at 70 eV.
 - **Scan Range:** m/z 40-450.
 - **Source Temperature:** 230°C.
 - **Quadrupole Temperature:** 150°C.
- **Sample Preparation:** Dissolve the sample in a volatile organic solvent (e.g., dichloromethane or ethyl acetate). Derivatization may be necessary to improve the volatility and thermal stability of the analyte.

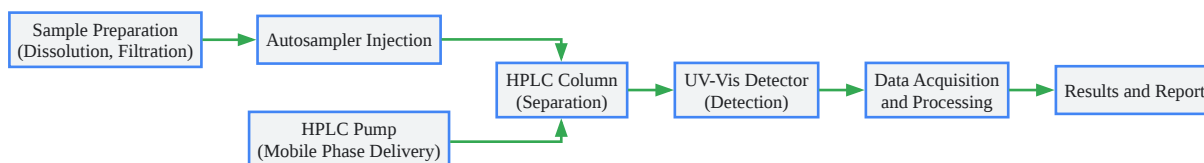
Ultra-Performance Liquid Chromatography-High-Resolution Mass Spectrometry (UPLC-HRMS)

This advanced technique provides the highest level of sensitivity and selectivity, crucial for demanding applications such as the analysis of genotoxic impurities.

- **Instrumentation:** A UPLC system coupled to a high-resolution mass spectrometer, such as a Q-Orbitrap.
- **Column:** A sub-2 μm particle size column, for example, a Waters ACQUITY UPLC BEH C18 column (2.1 mm x 100 mm, 1.7 μm).
- **Mobile Phase:** A gradient of two solvents is typically used, for example, Solvent A: 0.1% formic acid in water, and Solvent B: 0.1% formic acid in acetonitrile.
- **Flow Rate:** 0.3 mL/min.
- **Mass Spectrometer Parameters:**
 - **Ionization Mode:** Heated Electrospray Ionization (HESI) in positive or negative mode.
 - **Resolution:** >70,000 FWHM.
 - **Scan Mode:** Full scan for qualitative analysis and parallel reaction monitoring (PRM) or selected ion monitoring (SIM) for quantitative analysis.
- **Sample Preparation:** Similar to HPLC, with extra care to use high-purity solvents and vials to avoid contamination.

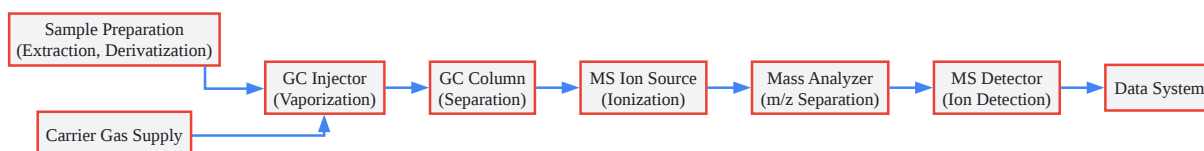
Visualizing the Workflow

The following diagrams illustrate the typical experimental workflows for the described analytical techniques.



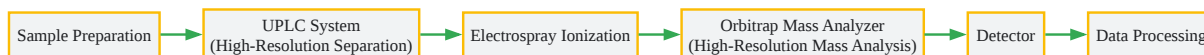
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Caption: A typical experimental workflow for HPLC-UV analysis.



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Caption: A generalized workflow for quantification by GC-MS.



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Caption: The experimental workflow for UPLC-HRMS analysis.

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